

Application Notes and Protocols for Cholesteryl Oleyl Carbonate in Educational Chemistry

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Compound of Interest

Compound Name: Cholesteryl oleyl carbonate

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These notes detail the application of **cholesteryl oleyl carbonate** (COC) in educational chemistry experiments, focusing on its thermochromic liquid crystal properties. The protocols provided are designed for instructional purposes to demonstrate the principles of liquid crystals and their temperature-dependent behavior.

Introduction

Cholesteryl oleyl carbonate is a cholesterol derivative that exhibits liquid crystal properties, specifically a cholesteric (or chiral nematic) phase.[1] Materials in this phase can selectively reflect light of specific wavelengths, and this wavelength is highly dependent on temperature.[2] As the temperature changes, the pitch of the helical structure of the liquid crystal molecules changes, resulting in a visible color change.[2][3] This thermochromic behavior makes COC and its mixtures ideal for visually engaging and educational experiments in chemistry.[4]

Safety and Handling

Cholesteryl oleyl carbonate is generally considered non-hazardous according to GHS classifications.[5] However, as with all laboratory chemicals, prudent laboratory practices should be observed.[5]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye protection.
[5][6]

- Handling: Wash hands thoroughly after handling.[7] Avoid inhalation of dust and contact with skin and eyes.[7][8] Use with adequate ventilation.[8]
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated place.[5][6] It should be stored with other organic compounds like hydrocarbons, oils, esters, and aldehydes.[5]
- Incompatibilities: Avoid contact with strong oxidizing agents.[5][8]
- Spills: Sweep up spills, place in a sealed container, and dispose of appropriately.[5] Ventilate the area and wash the spill site after material pickup is complete.[5]

Experimental Protocols

The following protocols describe the preparation of thermochromic liquid crystal mixtures using **cholesteryl oleyl carbonate**. These mixtures can be used to create simple liquid crystal thermometers or to visualize temperature changes in various experiments.[9]

Protocol 1: Preparation of a Basic Temperature-Sensitive Liquid Crystal Mixture

This protocol creates a liquid crystal mixture that changes color over a specific temperature range, making it useful for demonstrating thermochromism.

Materials:

- **Cholesteryl oleyl carbonate (COC)**
- Cholesteryl pelargonate (cholesteryl nonanoate)
- Cholesteryl benzoate
- Glass vial
- Heat gun or hair dryer
- Balance (0.01 g resolution)

Procedure:

- Weigh 0.65 g of **cholesteryl oleyl carbonate**, 0.25 g of cholesteryl pelargonate, and 0.10 g of cholesteryl benzoate and place them in a glass vial.^[7]
- Use a heat gun or hair dryer to gently melt the solid mixture in the vial until it forms a homogeneous liquid.^[7]
- The mixture can be divided into several vials while still in its liquid state.^[7]
- As the mixture cools, it will pass through a series of colors.^[7] This color change is reversible upon reheating.
- Touching the vial will alter the temperature and induce a color change, demonstrating its sensitivity.^[7]

Protocol 2: Preparation of a Pressure-Sensitive Liquid Crystal Mixture

This protocol demonstrates how the properties of cholesteryl ester mixtures can be tuned to respond to pressure as well as temperature.

Materials:

- **Cholesteryl oleyl carbonate (COC)**
- Cholesteryl pelargonate (cholesteryl nonanoate)
- Cholesteryl chloride
- Glass vial
- Heat gun
- Petri dish
- Black plastic square (~2.5 cm x 2.5 cm)
- Clear plastic shipping tape

Procedure:

- Place 0.38 g of **cholesteryl oleyl carbonate**, 0.38 g of cholesteryl pelargonate, and 0.25 g of cholesteryl chloride in a vial.[\[10\]](#)[\[11\]](#)
- Melt the solid mixture using a heat gun until it is a uniform liquid.[\[10\]](#)[\[11\]](#)
- Using a wooden applicator stick, place a small amount of the molten liquid crystal mixture inside a Petri dish.[\[10\]](#)[\[11\]](#)
- Place the black plastic square on top of the liquid crystal mixture.[\[10\]](#)[\[11\]](#)
- Seal the black plastic in place with a piece of clear shipping tape.[\[10\]](#)[\[11\]](#)
- Press on the mixture from the tape side while observing the top of the Petri dish to see the pressure-induced color changes.[\[10\]](#)[\[11\]](#)

Data Presentation

The temperature range over which the thermochromic color change occurs can be adjusted by varying the composition of the cholesteryl ester mixture.

Table 1: Composition of Temperature-Sensitive Mixtures and Their Transition Ranges

Cholesteryl Oleyl Carbonate (g)	Cholesteryl Pelargonate (g)	Cholesteryl Benzoate (g)	Transition Range (°C)
0.65	0.25	0.10	17-23 ^[7]
0.70	0.10	0.20	20-25 ^[7]
0.45	0.45	0.10	26.5-30.5 ^[7]
0.43	0.47	0.10	29-32 ^[7]
0.44	0.46	0.10	30-33 ^[7]
0.42	0.48	0.10	31-34 ^[7]
0.40	0.50	0.10	32-35 ^[7]
0.38	0.52	0.10	33-36 ^[7]
0.36	0.54	0.10	34-37 ^[7]
0.34	0.56	0.10	35-38 ^[7]
0.32	0.58	0.10	36-39 ^[7]
0.30	0.60	0.10	37-40 ^[7]

Table 2: Phase Transition Temperatures of Cholesteryl Oleyl Carbonate (COC) and Cholesteryl Nonanoate (CN) Mixtures

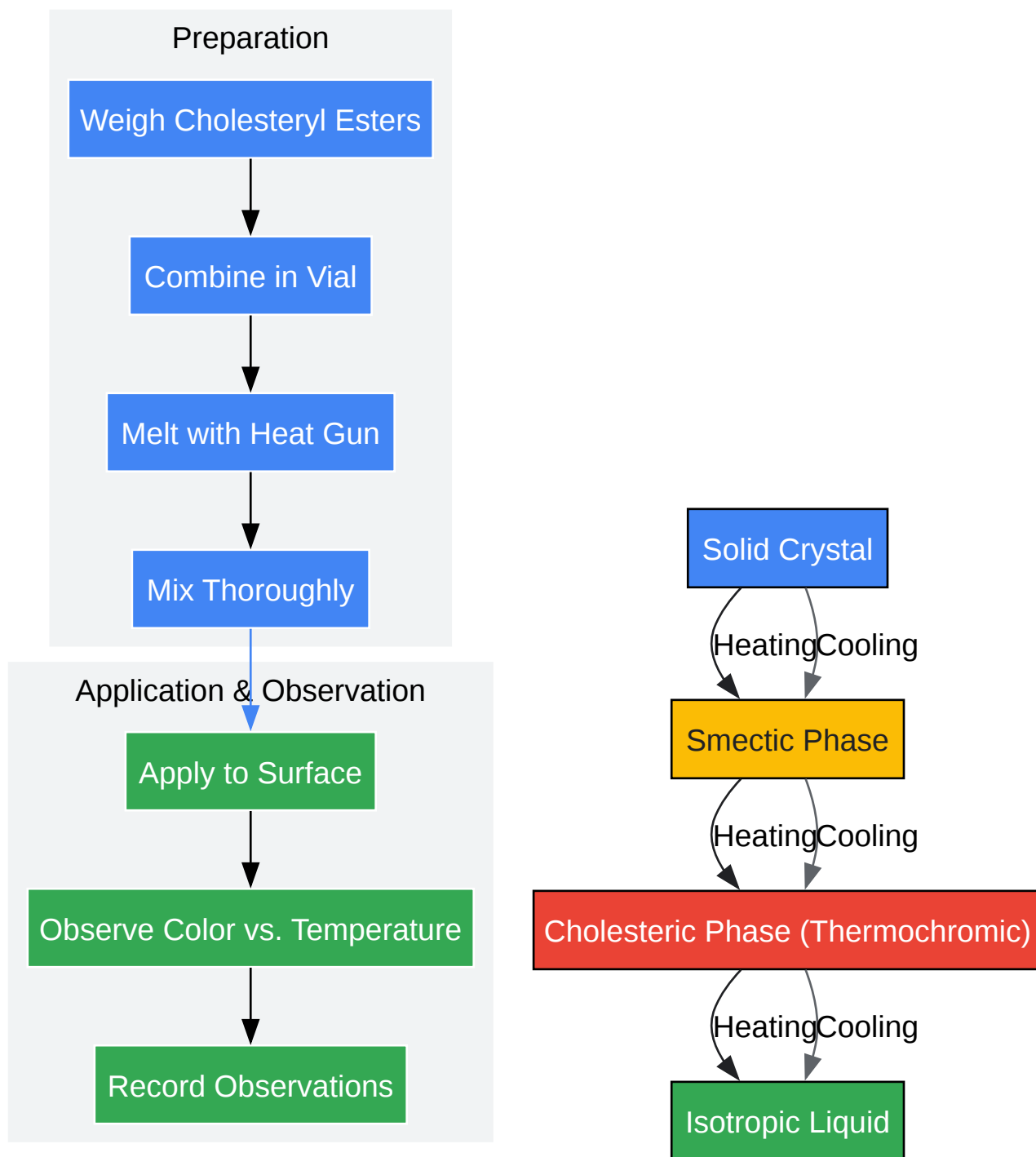
The phase transition temperatures of binary mixtures of COC and cholesteryl nonanoate (CN) increase as the concentration of CN increases.^[12] The smectic phase is observed upon cooling across all concentrations, while in heating, it is only present at CN concentrations below 60%.^[12]

COC (wt%)	CN (wt%)	Smectic to Cholesteric Transition (°C) - Heating	Cholesteric to Isotropic Transition (°C) - Heating
100	0	~18.5[13]	~36.8[13]
80	20	~25.3	~42.5
50	50	~35.0	~55.0
20	80	Not observed during heating	~68.0
0	100	~78.0	~91.0

Note: The values for the mixtures are interpolated from graphical data presented in scientific literature and are approximate.

Visualizations

Experimental Workflow for Preparing Thermochromic Liquid Crystals



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References

- 1. Cholesteryl oleyl carbonate - Wikipedia [en.wikipedia.org]
- 2. polysciences.com [polysciences.com]
- 3. Thermochromic colors | MEL Chemistry [melscience.com]
- 4. pubs.aip.org [pubs.aip.org]
- 5. Cholesteryl Oleyl Carbonate SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 6. fishersci.dk [fishersci.dk]
- 7. Preparation of Cholesteryl Ester Liquid Crystals – MRSEC Education Group – UW–Madison [education.mrsec.wisc.edu]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. Liquid Crystal Thermometers - Activity - TeachEngineering [teachengineering.org]
- 10. chymist.com [chymist.com]
- 11. choe.cn [choe.cn]
- 12. pubs.aip.org [pubs.aip.org]
- 13. as-proceeding.com [as-proceeding.com]
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